developing analytical methods for 1-(4-Bromophenylsulfonyl)-4-butylpiperazine quantification

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Compound of Interest

Compound Name:	*1-(4-Bromophenylsulfonyl)-4-butylpiperazine*
CAS No.:	*1199773-16-4*
Cat. No.:	*B599062*

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Application Note & Protocol

Topic: Developing Analytical Methods for **1-(4-Bromophenylsulfonyl)-4-butylpiperazine** Quantification

Abstract

This document provides a comprehensive guide for the quantitative analysis of **1-(4-Bromophenylsulfonyl)-4-butylpiperazine**, a key intermediate in pharmaceutical synthesis. Two robust and validated analytical methods are presented: a primary High-Performance Liquid Chromatography with UV detection (HPLC-UV) method for routine quality control and assay, and a secondary, high-sensitivity Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) method for trace-level quantification. This application note details the scientific rationale behind method development choices, provides step-by-step protocols, and outlines validation procedures in accordance with the International Council for Harmonisation (ICH) Q2(R1) guidelines to ensure data integrity and reliability.[1][2][3]

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Introduction

1-(4-Bromophenylsulfonyl)-4-butylpiperazine is a substituted piperazine derivative of significant interest in drug development. The presence of a sulfonylpiperazine moiety is common in various pharmacologically active compounds. Accurate and precise quantification of this molecule is critical for ensuring the quality of active pharmaceutical ingredients (APIs), monitoring reaction kinetics, assessing stability, and supporting pharmacokinetic studies.

The molecular structure, featuring a bromophenylsulfonyl group, provides a strong chromophore suitable for UV detection, while the basic piperazine nitrogen is ideal for positive mode electrospray ionization in mass spectrometry.[4] This note leverages these physicochemical properties to develop two distinct, fit-for-purpose analytical methods.

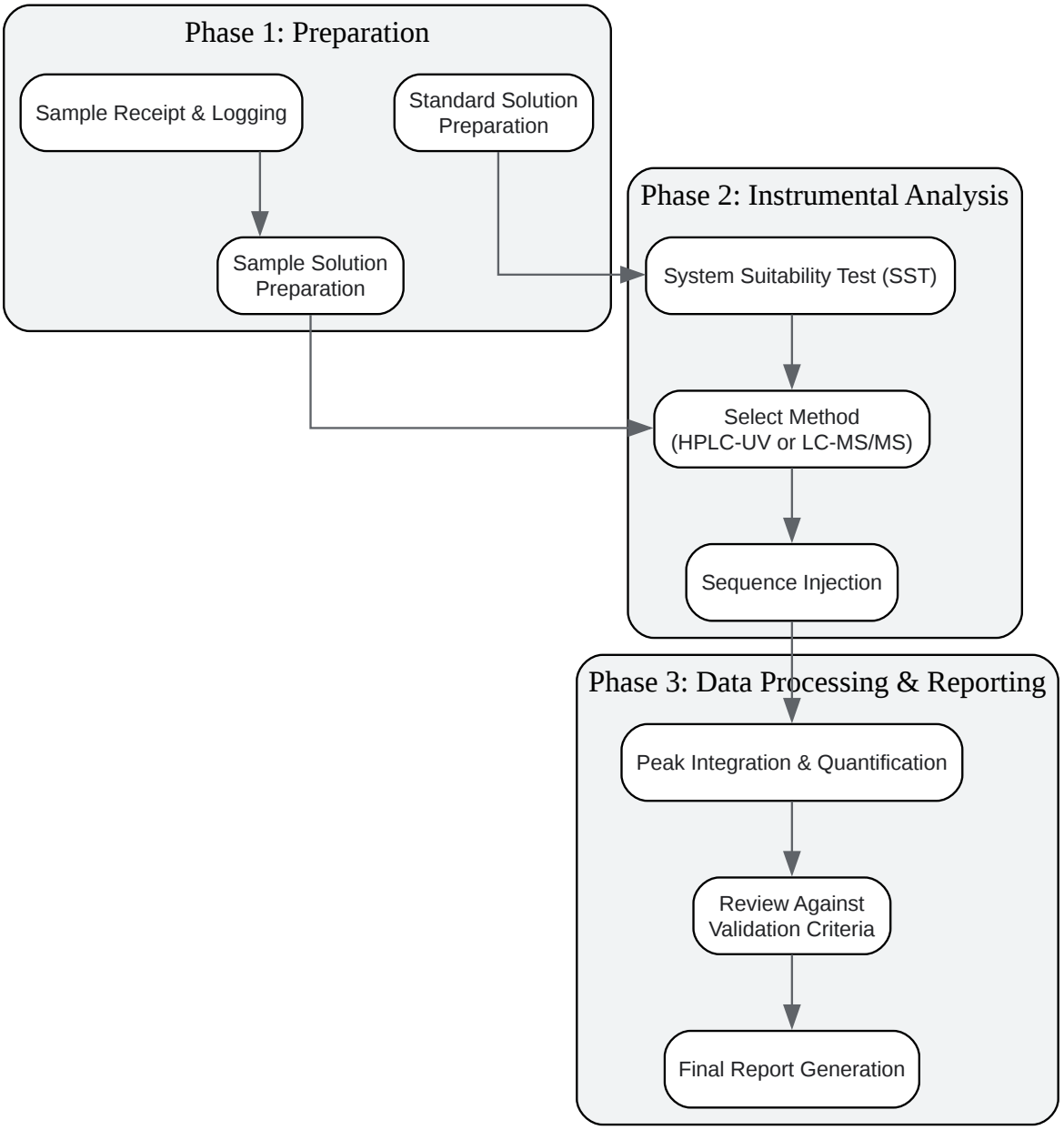
Analyte Properties:

- Chemical Formula: C14H21BrN2O2S
- Molecular Weight: 377.30 g/mol
- Appearance: Typically a white or off-white solid.[5]
- Solubility: Low solubility in water; soluble in organic solvents such as methanol, acetonitrile, and dichloromethane.[5]

Analytical Workflow Overview

The overall process for quantifying **1-(4-Bromophenylsulfonyl)-4-butylpiperazine** follows a structured workflow to ensure accurate and reproducible results. The diagram below illustrates the key stages from sample handling to final data reporting.

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Caption: General workflow for analyte quantification.

Method 1: Quantification by HPLC-UV

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This reversed-phase HPLC method is designed for accuracy, precision, and robustness, making it ideal for assay and purity determinations in a quality control environment.

Scientific Rationale

- Stationary Phase: A C18 stationary phase is selected for its hydrophobicity, which provides excellent retention for the moderately nonpolar analyte.
- Mobile Phase: An acidic mobile phase (using formic acid) is employed to protonate the nitrogen atoms on the piperazine ring. This minimizes peak tailing by preventing interaction with residual silanols on the silica support and ensures a single, sharp chromatographic peak. Acetonitrile is chosen as the organic modifier due to its favorable elution strength and low UV cutoff.
- Detection: The bromophenylsulfonyl moiety contains a strong chromophore. A photodiode array (PDA) detector is used to scan a range of wavelengths, with 235 nm selected as the optimal wavelength for maximum absorbance and selectivity.

Experimental Protocol

Instrumentation and Reagents:

- HPLC system with a quaternary pump, autosampler, column oven, and PDA detector.
- C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- **1-(4-Bromophenylsulfonyl)-4-butylpiperazine** reference standard.
- Acetonitrile (HPLC grade).
- Formic acid (≥98%).
- Ultrapure water.

Chromatographic Conditions:

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Parameter	Setting
Mobile Phase A	**0.1% Formic Acid in Water**
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	60% B to 95% B over 8 min, hold for 2 min, return to 60% B over 0.1 min, equilibrate for 2.9 min
Flow Rate	1.0 mL/min
Column Temp.	35 °C
Injection Vol.	10 µL
Detection λ	235 nm

| Run Time | 13 minutes |

Procedure:

- Standard Stock Solution (1 mg/mL): Accurately weigh ~25 mg of the reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with acetonitrile.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 1, 5, 25, 50, 100 µg/mL) by diluting the stock solution with a 50:50 mixture of Mobile Phase A and B.
- Sample Preparation: Accurately weigh the sample material, dissolve in acetonitrile to achieve a theoretical concentration within the calibration range, and filter through a 0.45 µm syringe filter before injection.
- System Suitability: Before analysis, inject the 25 µg/mL standard six times. The system is deemed suitable if the relative standard deviation (RSD) for peak area is ≤2.0%, the tailing factor is ≤1.5, and the theoretical plates are ≥3000.[6]
- Analysis: Construct a calibration curve by plotting the peak area against the concentration of the standards. Determine the concentration of the analyte in the samples by interpolation from this curve.

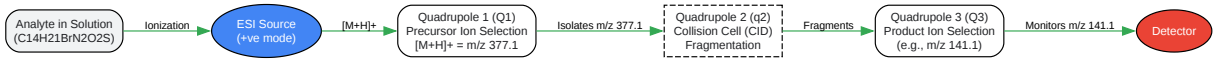
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Method 2: High-Sensitivity Quantification by LC-MS/MS

For applications requiring lower detection limits, such as pharmacokinetic studies or impurity analysis, an LC-MS/MS method provides superior sensitivity and selectivity.[7][8]

Scientific Rationale

- Ionization: Electrospray ionization (ESI) in positive ion mode is highly effective for this analyte due to the presence of two basic nitrogen atoms in the piperazine ring, which are readily protonated to form [M+H]+ ions.
- Fragmentation: Collision-induced dissociation (CID) of the precursor ion [M+H]+ (m/z 377.1) is used to generate specific product ions. The fragmentation pattern allows for highly selective detection using Multiple Reaction Monitoring (MRM). Key fragmentations occur at the sulfonyl-piperazine and butyl-piperazine bonds.
- Chromatography: A rapid gradient is used to ensure fast analysis times, which is often critical for high-throughput screening.



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Caption: Principle of LC-MS/MS detection via MRM.

Experimental Protocol

Instrumentation and Reagents:

- LC-MS/MS system with a binary pump and a triple quadrupole mass spectrometer.
- C18 column (e.g., 2.1 x 50 mm, 1.8 µm particle size).
- Reagents as listed in Method 1.

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- Internal Standard (IS), if available (e.g., a stable isotope-labeled analog or a structurally similar compound).

LC-MS/MS Conditions:

Parameter	Setting
Mobile Phase A	**0.1% Formic Acid in Water**
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	10% B to 95% B over 3 min, hold 1 min, return and equilibrate for 1 min
Flow Rate	0.4 mL/min
Column Temp.	40 °C
Injection Vol.	5 µL
Ionization Mode	ESI Positive
MRM Transition	Quantifier: 377.1 -> 141.1, Qualifier: 377.1 -> 234.9
Source Temp.	500 °C

| Capillary Voltage | 3.5 kV |

Procedure:

- Standard & Sample Preparation: Prepare standards and samples as described in Method 1, but at much lower concentrations (e.g., 0.1 to 100 ng/mL), diluting with the initial mobile phase composition. If using an internal standard, spike all standards and samples with a constant concentration.

- MS/MS Optimization: Infuse a dilute solution of the analyte directly into the mass spectrometer to optimize precursor ion selection and collision energy for the desired product ions.

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- Analysis: Inject the prepared solutions. The quantification is based on the ratio of the analyte peak area to the internal standard peak area versus the concentration of the calibration standards.[9][10]

Method Validation Summary

Both methods must be validated to demonstrate their suitability for the intended purpose, following ICH Q2(R1) guidelines.[1][3][11] The validation should assess specificity, linearity, range, accuracy, precision, and robustness.[6]

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Validation Parameter	HPLC-UV Acceptance Criteria	LC-MS/MS Acceptance Criteria	Rationale
Specificity	Peak is pure and free from interference from blank/placebo.	No interfering peaks at the retention time of the analyte in the specific MRM transition.	Ensures the signal is only from the analyte of interest.
Linearity (r^2)	≥ 0.999	≥ 0.995	Demonstrates a proportional response to concentration changes.
Range	e.g., 1 - 150 µg/mL	e.g., 0.1 - 100 ng/mL	The interval providing acceptable accuracy, precision, and linearity.
Accuracy (% Recovery)	98.0% - 102.0%	85.0% - 115.0% (matrix dependent)	Measures the closeness of the test results to the true value.
Precision (% RSD)	Repeatability: ≤ 1.0%Intermediate: ≤ 2.0%	Repeatability: ≤ 15.0%Intermediate: ≤ 15.0%	Assesses the scatter of data from replicate measurements.
LOQ	Signal-to-Noise ≥ 10	Signal-to-Noise ≥ 10	Lowest concentration that can be quantified with acceptable precision and accuracy.
Robustness	No significant change in results with minor variations in method parameters (flow, temp, pH).	No significant change with minor variations.	Indicates the method's reliability during normal use.

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